

# Safety and handling of tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate*

Cat. No.: B064673

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An In-depth Technical Guide to the Safety and Handling of **tert-Butyl 4-(2-chloroacetyl)piperazine-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate**, a key intermediate in pharmaceutical synthesis, particularly in the development of PROTACs (Proteolysis Targeting Chimeras)[1][2]. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes.

## Chemical and Physical Properties

This section details the key physical and chemical properties of **tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate**.

Property	Value	Source
CAS Number	190001-40-2	[1][3][4]
Molecular Formula	C <sub>11</sub> H <sub>19</sub> ClN <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	262.73 g/mol	[1]
Appearance	Not explicitly stated, likely a solid.	N/A
Solubility	No data available.	N/A
Melting Point	No data available.	N/A
Boiling Point	No data available.	N/A
Flash Point	No data available.	N/A

## Hazard Identification and Classification

**tert-Butyl 4-(2-chloroacetyl)piperazine-1-carboxylate** is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System (GHS).

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Danger	H314: Causes severe skin burns and eye damage.	
Serious Eye Damage/Irritation	Danger	H319: Causes serious eye irritation.	
Specific Target Organ Toxicity (Single Exposure)	Warning	H335: May cause respiratory irritation.	

Source:[3]

## Safe Handling and Storage

Proper handling and storage are essential to minimize exposure and maintain the chemical's stability.

## Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn at all times when handling this compound.

Protection Type	Specification	Source
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.	[5][6]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and impervious clothing to prevent skin contact.	[3][5]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. Work in a well-ventilated area, preferably under a chemical fume hood.	[5][6]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.	[7]

## Handling Procedures

- Handle in a well-ventilated place.[5]

- Avoid formation of dust and aerosols.[6]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[8]
- Keep away from food, drink, and animal feeding stuffs.[8]
- When using, do not eat, drink, or smoke.[8]

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Store locked up.[3]
- Store under an inert atmosphere.[8]
- Incompatible materials include strong oxidizing agents, strong acids, and strong reducing agents.[8]

## Emergency Procedures

Immediate and appropriate action is critical in the event of accidental exposure or release.

## First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.	[5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.	[3][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[3][8]

## Accidental Release Measures

- Ensure adequate ventilation and evacuate personnel to safe areas.[3]
- Avoid dust formation.[3]
- Remove all sources of ignition.[3]

- Wear personal protective equipment, including chemical impermeable gloves.[\[3\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[5\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[8\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[\[9\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[\[3\]](#)

## Experimental Protocols

### Synthesis of tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate

The following is a general procedure for the synthesis of the title compound.

Materials:

- 1-Boc-piperazine (1.86 g, 10.0 mmol)
- Potassium carbonate (1.66 g, 12.0 mmol)
- Chloroacetyl chloride (reactant)
- Dichloromethane (30 mL)

Procedure:

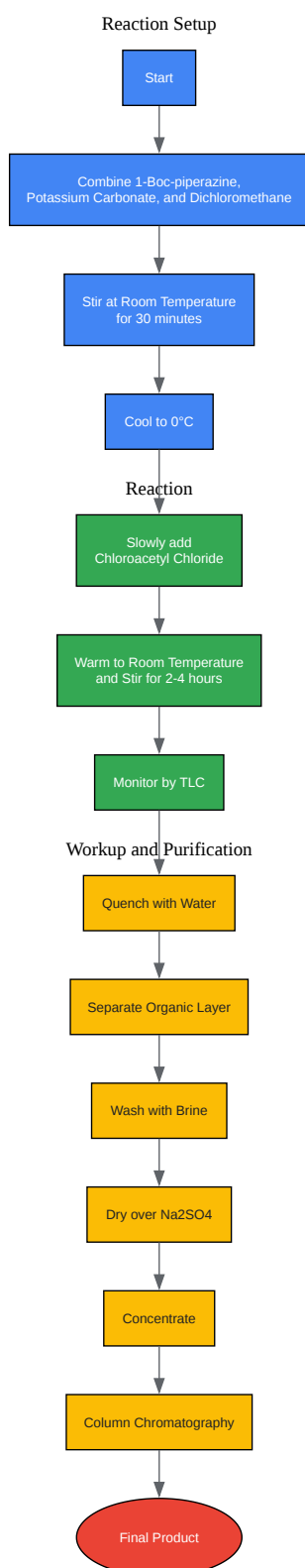
- Add 1-Boc-piperazine and potassium carbonate to dichloromethane.[\[10\]](#)
- Stir the mixture at room temperature for 30 minutes.[\[10\]](#)

- Cool the mixture to 0°C.
- Slowly add chloroacetyl chloride to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate**.

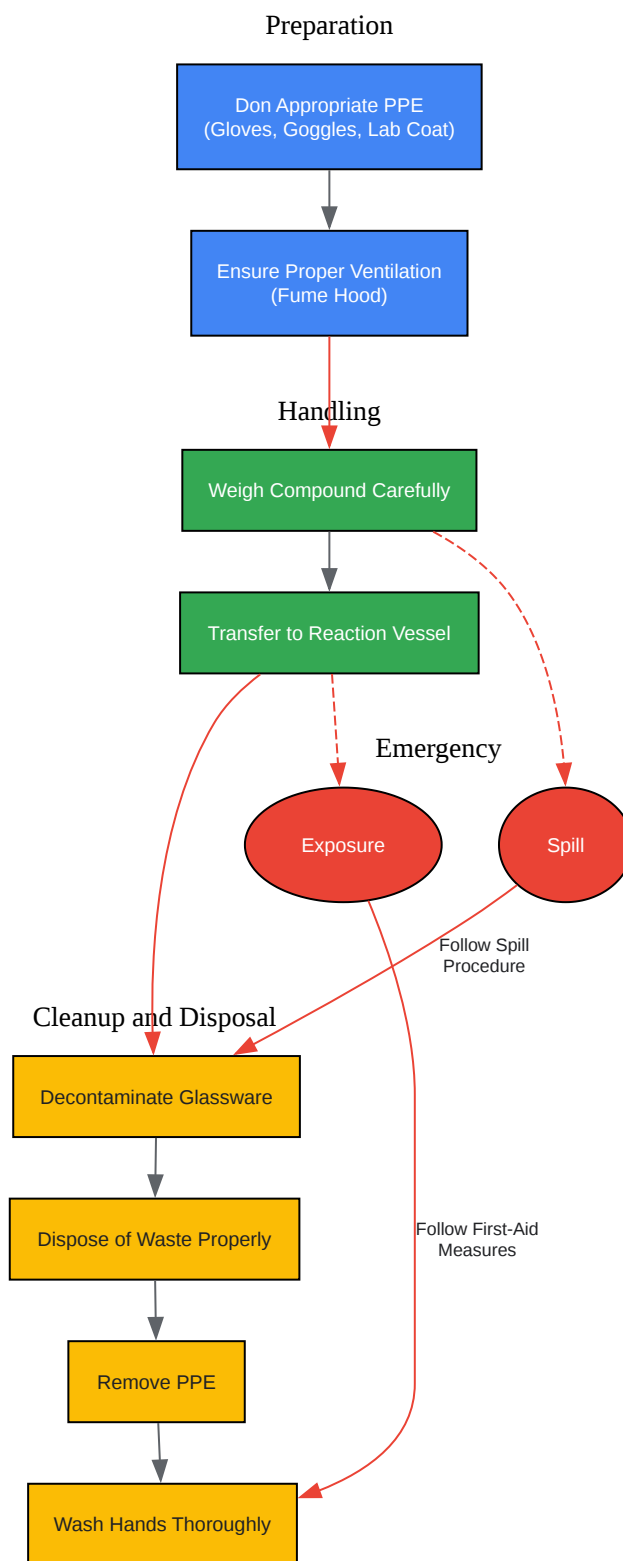


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Caption: Synthesis workflow for **tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate**.

## Safe Handling Workflow

This diagram outlines the logical flow of procedures for safely handling the compound.

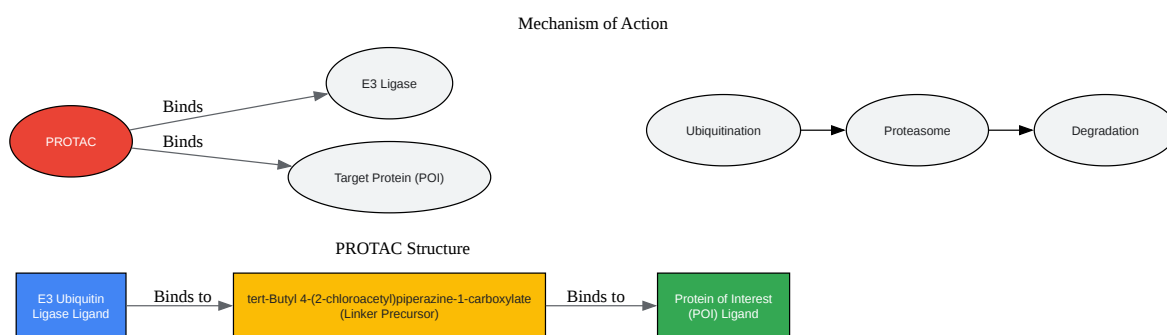


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Caption: Workflow for the safe handling of hazardous chemical compounds.

## Role as a PROTAC Linker

This compound serves as a bifunctional linker in the synthesis of PROTACs.



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Caption: Role of the compound as a linker in PROTAC-mediated protein degradation.

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- To cite this document: BenchChem. [Safety and handling of tert-butyl 4-(2-chloroacetyl)piperazine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b064673#safety-and-handling-of-tert-butyl-4-2-chloroacetyl-piperazine-1-carboxylate>]

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